

Application Note: Solid-Phase Synthesis of Antho-RWamide I

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Compound of Interest

Compound Name: Antho-RWamide I

Cat. No.: B1665565

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Introduction

Antho-RWamide I is a neuropeptide belonging to the widespread Wamide superfamily. These neuropeptides are crucial signaling molecules in a variety of metazoans, particularly in cnidarians such as sea anemones.^[1] They are known to be involved in the regulation of key physiological processes, including muscle contraction, larval settlement and metamorphosis, and the functioning of the digestive system.^[1] The characteristic C-terminal tryptophan-amide motif is a defining feature of this peptide family and is essential for its biological activity.

Solid-Phase Peptide Synthesis (SPPS), pioneered by Bruce Merrifield, offers an efficient and robust methodology for the chemical synthesis of peptides like **Antho-RWamide I**. This technique involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support. The use of a solid support simplifies the purification process at each step, as excess reagents and by-products can be removed by simple filtration and washing.

This application note provides a detailed protocol for the manual solid-phase synthesis of **Antho-RWamide I** using Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) chemistry, which is favored for its mild deprotection conditions. The protocol will utilize a Rink Amide resin to generate the C-terminal amide, a common feature of many bioactive neuropeptides.

Materials and Reagents

The following table summarizes the materials and reagents required for the synthesis, purification, and analysis of **Antho-RWamide I**.

| Category | Item | Supplier | Grade/Purity |
|------------------------------------|---|---------------|-----------------|
| Resin | Rink Amide MBHA Resin | Sigma-Aldrich | 100-200 mesh |
| Amino Acids | Fmoc-Trp(Boc)-OH | Various | Synthesis Grade |
| | Fmoc-Arg(Pbf)-OH | Various | Synthesis Grade |
| Coupling Reagents | HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) | Various | >99.5% |
| HOBT (Hydroxybenzotriazole) | Various | | >99.0% |
| Base | DIEA (N,N-Diisopropylethylamine) | Various | Reagent Grade |
| Deprotection Reagent | Piperidine | Various | Reagent Grade |
| Solvents | DMF (N,N-Dimethylformamide) | Various | Anhydrous |
| DCM (Dichloromethane) | Various | | ACS Grade |
| NMP (N-Methyl-2-pyrrolidone) | Various | | Anhydrous |
| Diethyl ether (cold) | Various | | ACS Grade |
| Cleavage Cocktail | TFA (Trifluoroacetic acid) | Various | Reagent Grade |
| TIS (Triisopropylsilane) | Various | | Reagent Grade |
| Deionized Water | --- | --- | |

| Purification | Acetonitrile (ACN) | Various | HPLC Grade |
|---|--------------------------------------|------------|------------|
| Trifluoroacetic acid (TFA) | Various | HPLC Grade | |
| Equipment | Solid-Phase Peptide Synthesis Vessel | Various | --- |
| Shaker/Vortexer | Various | --- | |
| HPLC System (Preparative & Analytical) | Various | --- | |
| Mass Spectrometer (e.g., ESI-MS) | Various | --- | |
| Lyophilizer | Various | --- | |

Experimental Protocols

Resin Swelling and Preparation

- Weigh 100 mg of Rink Amide resin and place it into a solid-phase peptide synthesis vessel.
- Add 1 mL of N-Methyl-2-pyrrolidone (NMP) or Dimethylformamide (DMF) to the resin.
- Allow the resin to swell for at least 1 hour at room temperature with gentle agitation.
- After swelling, drain the solvent using a filter.

Fmoc Deprotection

- Add 2 mL of 20% piperidine in DMF to the swollen resin.
- Agitate the mixture for 5 minutes at room temperature.
- Drain the solution.
- Repeat the addition of 20% piperidine in DMF and agitate for an additional 15 minutes.

- Drain the solution and wash the resin thoroughly with DMF (3 times), DCM (3 times), and finally DMF (3 times) to remove all traces of piperidine.

Amino Acid Coupling

The synthesis proceeds from the C-terminus to the N-terminus. For **Antho-RWamide I** (sequence: Arg-Trp-NH₂), the first amino acid to be coupled is Tryptophan (Trp), followed by Arginine (Arg).

First Coupling: Fmoc-Trp(Boc)-OH

- In a separate vial, dissolve Fmoc-Trp(Boc)-OH (1.5 equiv.), HBTU (1.5 equiv.), and HOBr (1.5 equiv.) in 1 mL of DMF.
- Add DIEA (2 equiv.) to the activation mixture and vortex for 1 minute.
- Immediately add the activated amino acid solution to the deprotected resin.
- Agitate the reaction mixture for 2 hours at room temperature.
- To monitor the completion of the reaction, perform a Kaiser test. A negative result (yellow beads) indicates a complete reaction.
- Drain the coupling solution and wash the resin with DMF (3 times), DCM (3 times), and DMF (3 times).

Second Coupling: Fmoc-Arg(Pbf)-OH

- Perform the Fmoc deprotection step as described in section 3.2 to remove the Fmoc group from the newly coupled Tryptophan.
- In a separate vial, dissolve Fmoc-Arg(Pbf)-OH (1.5 equiv.), HBTU (1.5 equiv.), and HOBr (1.5 equiv.) in 1 mL of DMF.
- Add DIEA (2 equiv.) and vortex for 1 minute.
- Add the activated amino acid solution to the resin.

- Agitate the reaction mixture for 2 hours and confirm completion with a Kaiser test.
- Drain the solution and wash the peptidyl-resin with DMF (3 times) and DCM (3 times).
- Perform a final Fmoc deprotection as described in section 3.2 to remove the N-terminal Fmoc group.
- Wash the final peptide-resin with DMF (3 times) and DCM (3 times) and dry it under vacuum.

Cleavage and Deprotection

- Prepare the cleavage cocktail: 95% TFA, 2.5% TIS, and 2.5% deionized water.
- Add 2 mL of the freshly prepared cleavage cocktail to the dried peptide-resin.
- Agitate the mixture for 2-3 hours at room temperature. This step cleaves the peptide from the resin and removes the side-chain protecting groups (Boc and Pbf).
- Filter the solution to separate the resin beads and collect the filtrate containing the crude peptide.
- Precipitate the crude peptide by adding the filtrate to a 50 mL tube containing 40 mL of cold diethyl ether.
- Centrifuge the mixture to pellet the precipitated peptide.
- Decant the ether and wash the peptide pellet twice more with cold diethyl ether.
- After the final wash, dissolve the peptide in a minimal amount of 50% acetonitrile/water and lyophilize to obtain the crude peptide powder.

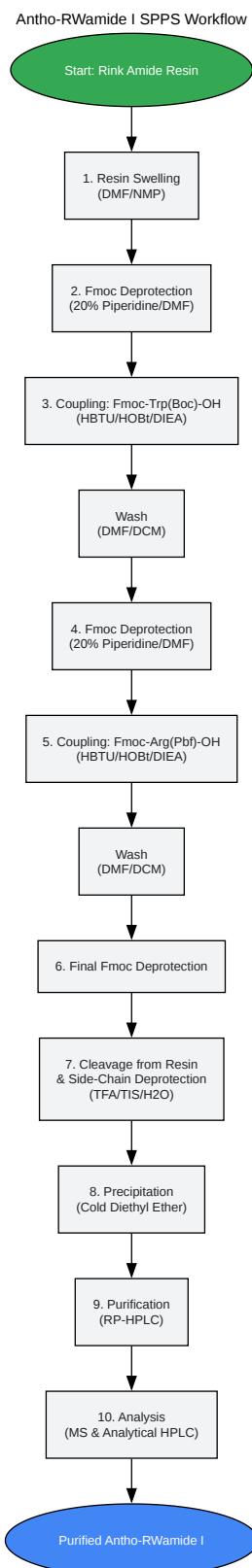
Purification and Analysis

- Purification: Purify the crude peptide using preparative reverse-phase HPLC (RP-HPLC) with a C18 column. A linear gradient of acetonitrile (containing 0.1% TFA) in water (containing 0.1% TFA) is typically used for elution.
- Analysis:

- Confirm the purity of the collected fractions using analytical RP-HPLC.
- Verify the identity of the purified peptide by determining its molecular weight using Mass Spectrometry (e.g., ESI-MS or MALDI-TOF).

Visualized Workflow and Pathways

Solid-Phase Peptide Synthesis Workflow

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Caption: Workflow for the solid-phase synthesis of **Antho-RWamide I**.

Expected Results

The solid-phase synthesis protocol described should yield crude **Antho-RWamide I** peptide. After purification by RP-HPLC, the final product should be a white lyophilized powder.

| Analysis | Expected Outcome |
|---|-------------------------------------|
| Purity (Analytical HPLC) | >95% |
| Identity (Mass Spec) | Expected Mass $[M+H]^+$: 345.19 Da |
| Calculated Exact Mass: 344.1859 g/mol (C17H24N6O2) | |

The purity is determined by integrating the area of the desired peptide peak in the analytical HPLC chromatogram. The identity is confirmed by matching the experimentally observed mass-to-charge ratio with the calculated theoretical mass of the protonated peptide.

Troubleshooting

| Problem | Possible Cause | Solution |
|--|--|---|
| Incomplete Coupling (Positive Kaiser Test) | Insufficient activation time or reagent concentration. Steric hindrance. | Extend coupling time or double couple (repeat the coupling step). |
| Low Yield | Incomplete cleavage. Loss during precipitation/washes. | Extend cleavage time. Ensure ether is sufficiently cold for precipitation. |
| Multiple Peaks in HPLC | Incomplete deprotection of side chains. Side reactions during cleavage. | Ensure sufficient scavenger (TIS) in the cleavage cocktail. Optimize cleavage time. |
| Fmoc group not removed | Ineffective deprotection solution. | Use fresh 20% piperidine in DMF solution. |

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References

- 1. Neuropeptide Database - Browse [isyslab.info]
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